

Application Notes and Protocols for RecG DNA Binding Assays (EMSA)

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Compound of Interest

Compound Name: *RecG protein*

CAS No.: *145137-68-4*

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Introduction

The Electrophoretic Mobility Shift Assay (EMSA), also known as a gel shift or gel retardation assay, is a widely used technique to study protein-DNA interactions. This method is based on the principle that a protein-DNA complex migrates more slowly than the free DNA fragment through a non-denaturing polyacrylamide or agarose gel. This application note provides a detailed protocol for performing EMSA to qualitatively and quantitatively analyze the binding of *E. coli* **RecG protein** to its preferred DNA substrates, such as forked DNA and Holliday junctions.

RecG is a crucial helicase involved in DNA repair and recombination, specifically in the processing of stalled replication forks.[1][2][3] It recognizes and binds to branched DNA structures, catalyzing their branch migration.[3][4] Understanding the binding affinity and specificity of RecG to these structures is essential for elucidating its biological function and for the development of potential therapeutic inhibitors.

Core Principles of RecG EMSA

The assay involves incubating purified **RecG protein** with a labeled DNA probe that mimics a physiological substrate (e.g., a forked duplex or a Holliday junction). The reaction mixture is then subjected to electrophoresis on a native gel. The mobility of the DNA probe is retarded upon binding to RecG, resulting in a "shifted" band corresponding to the RecG-DNA complex. The fraction of bound DNA can be quantified to determine the binding affinity (dissociation constant, K_d).

Experimental Protocols

Part 1: Purification of Recombinant His-tagged RecG Protein

This protocol provides a general guideline for the overexpression and purification of His-tagged *E. coli* RecG from a bacterial expression system.[\[5\]](#)[\[6\]](#)[\[7\]](#)

1.1. Overexpression of RecG:

- Transform an appropriate *E. coli* expression strain (e.g., BL21(DE3)) with a plasmid encoding His-tagged RecG.
- Inoculate a single colony into 50 mL of LB medium containing the appropriate antibiotic and grow overnight at 37°C with shaking.
- The next day, inoculate 1 L of LB medium with the overnight culture and grow at 37°C with shaking until the OD600 reaches 0.5-0.6.
- Induce protein expression by adding IPTG to a final concentration of 0.4-1 mM.
- Continue to grow the culture for an additional 3-4 hours at 30-37°C.[\[5\]](#)[\[7\]](#)
- Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C. The cell pellet can be stored at -80°C or used immediately.

1.2. Cell Lysis:

- Resuspend the cell pellet in 20-30 mL of ice-cold Lysis Buffer (50 mM Tris-HCl pH 8.0, 500 mM NaCl, 10 mM imidazole, 1 mM PMSF, 1 mg/mL lysozyme).
- Incubate on ice for 30 minutes.
- Sonicate the cell suspension on ice to ensure complete lysis and to shear the genomic DNA.
- Clarify the lysate by centrifugation at 15,000 x g for 30 minutes at 4°C to pellet cell debris.

1.3. Affinity Chromatography:

- Equilibrate a Ni-NTA affinity column with 10 column volumes of Lysis Buffer (without lysozyme and PMSF).
- Load the clarified lysate onto the column at a slow flow rate (0.5-1 mL/min).
- Wash the column with 20 column volumes of Wash Buffer (50 mM Tris-HCl pH 8.0, 500 mM NaCl, 20-40 mM imidazole) to remove non-specifically bound proteins.
- Elute the His-tagged **RecG protein** with Elution Buffer (50 mM Tris-HCl pH 8.0, 500 mM NaCl, 250-500 mM imidazole). Collect fractions and monitor protein elution by measuring absorbance at 280 nm or by Bradford assay.

1.4. Protein Dialysis and Storage:

- Pool the fractions containing the purified **RecG protein**.
- Dialyze the protein against a suitable storage buffer (e.g., 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM DTT, 50% glycerol) to remove imidazole and for long-term stability.
- Determine the protein concentration using a Bradford assay or by measuring A280.
- Aliquot the purified protein and store at -80°C.

Part 2: Preparation of Labeled DNA Substrates

RecG preferentially binds to branched DNA structures.^{[1][4]} Forked DNA and Holliday junctions are common substrates used in RecG EMSA. These can be prepared by annealing synthetic

oligonucleotides. One of the oligonucleotides is typically labeled for detection. Non-radioactive labeling with fluorescent dyes (e.g., 6-FAM, Cy5) is a common and safer alternative to radioactive labeling.

2.1. Oligonucleotide Design:

- Forked DNA Substrate: Requires at least three oligonucleotides to form a Y-shaped structure.
- Holliday Junction Substrate: Requires four oligonucleotides that can anneal to form a four-way junction.

2.2. Example Oligonucleotide Sequences for a Forked DNA Substrate:

Oligo Name	Sequence (5' to 3')	Modification
Strand 1	GCT AAT TCG AGC TCG	5' 6-FAM
	GTA CCC GGG GAT CCT	
	CTA GAG TCA CCT	
Strand 2	AGG TGA CTC TAG AGG ATC	None
	CCC GGG TAC CGA GCT	
	CGA ATT AGC	

| Strand 3 | GCT AAT TCG AGC TCG GTA CCC GGG GAT CCT CTA GAG TCA CCT GCA GGC ATG CAA GCT TGG CAC TGG CCG TCG TTT TAC | None |

2.3. Annealing Protocol:

- Resuspend the oligonucleotides in annealing buffer (e.g., 10 mM Tris-HCl pH 7.5, 50 mM NaCl, 1 mM EDTA).
- Mix the oligonucleotides in equimolar amounts in a microcentrifuge tube.
- Heat the mixture to 95°C for 5 minutes in a heat block or thermocycler.
- Allow the mixture to cool slowly to room temperature over several hours. This can be achieved by turning off the heat block and leaving the tube in it to cool.

- The annealed DNA substrate can be purified from a native polyacrylamide gel to ensure homogeneity.

Part 3: RecG DNA Binding Reaction (EMSA)

3.1. Binding Buffer (5X):

- 100 mM Tris-HCl (pH 8.0)
- 250 mM KCl
- 25 mM MgCl₂
- 5 mM DTT
- 50% Glycerol
- 0.5 mg/mL BSA

3.2. Binding Reaction Setup (20 µL total volume):

- Prepare a master mix of the common reaction components.
- In a microcentrifuge tube, combine the following on ice:
 - 4 µL of 5X Binding Buffer
 - 2 µL of 10X non-specific competitor DNA (e.g., 1 µg/µL poly(dI-dC))
 - X µL of purified **RecG protein** (titrate concentrations, e.g., 0-500 nM)
 - X µL of nuclease-free water to bring the volume to 19 µL.
- Add 1 µL of the labeled DNA probe (final concentration typically 0.1-1 nM).
- Gently mix and incubate at room temperature (or 37°C) for 20-30 minutes.

Part 4: Gel Electrophoresis and Detection

4.1. Gel Preparation:

- Prepare a 5-8% native polyacrylamide gel in 0.5X TBE buffer. The percentage of the gel may need to be optimized depending on the size of the DNA substrate and the protein.
- Pre-run the gel at 100-150V for 30-60 minutes in a cold room or using a cooling system to remove any remaining ammonium persulfate and to equilibrate the gel temperature.[8]

4.2. Electrophoresis:

- Add 2 μ L of 10X native gel loading dye (without SDS or reducing agents) to each binding reaction.
- Carefully load the samples into the wells of the pre-run gel.
- Run the gel at a constant voltage (e.g., 100-150V) in 0.5X TBE buffer until the dye front has migrated an appropriate distance. Electrophoresis should be performed at 4°C to maintain the stability of the protein-DNA complexes.

4.3. Detection:

- Fluorescently Labeled Probes: Scan the gel using a fluorescence imager with the appropriate excitation and emission filters for the dye used.
- Radiolabeled Probes: Dry the gel and expose it to a phosphor screen or X-ray film.

Data Presentation and Quantitative Analysis

Quantitative Data Summary

The binding affinity of RecG for different DNA substrates can be determined by quantifying the amount of free and bound DNA at various protein concentrations. The dissociation constant (K_d) is the protein concentration at which half of the DNA probe is bound.

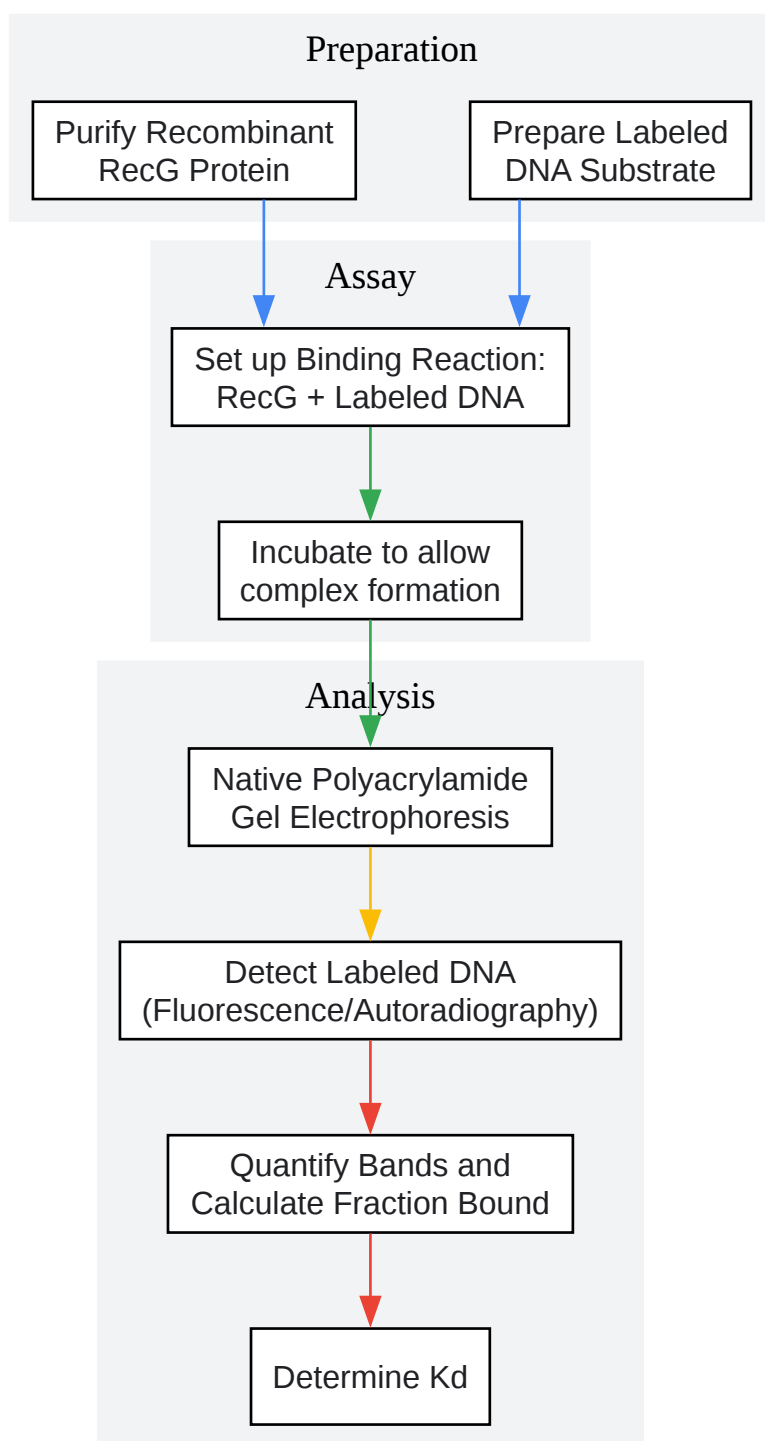
DNA Substrate	Organism	Dissociation Constant (Kd)	Reference
Holliday Junction	Deinococcus radiodurans (Wedge Domain)	~100 nM	[9]
Forked DNA	Escherichia coli	High Affinity (specific Kd not stated)	[10]
Holliday Junction	Escherichia coli	High Affinity (specific Kd not stated)	[2]

Note: The table will be populated with more specific Kd values as they are identified in the literature. The provided values are indicative.

Protocol for Quantitative Analysis of EMSA Data

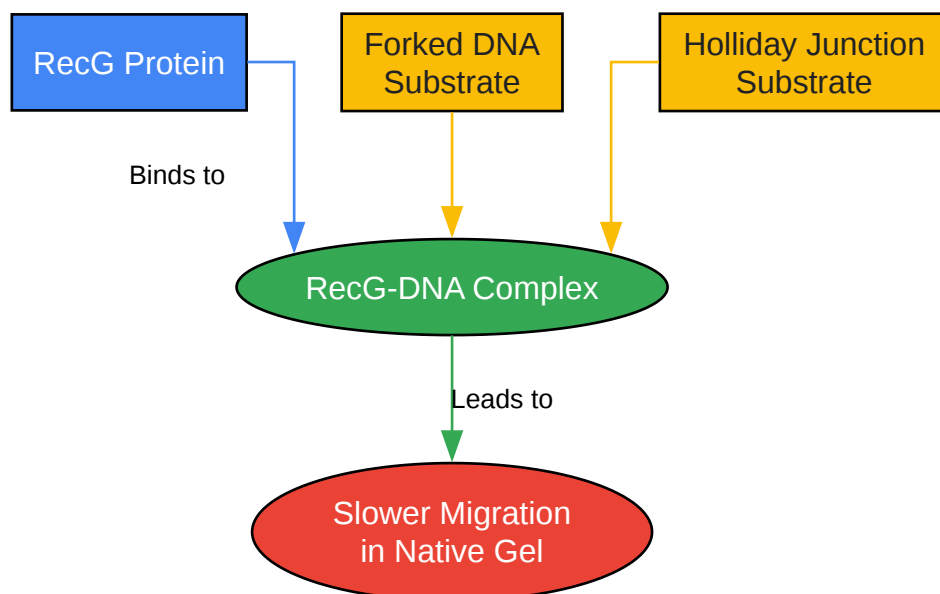
- Image Quantification: Use gel imaging software (e.g., ImageJ) to quantify the intensity of the bands corresponding to the free DNA probe and the shifted RecG-DNA complex in each lane.
- Calculate Fraction Bound: For each protein concentration, calculate the fraction of the DNA probe that is bound using the following formula: $\text{Fraction Bound} = \frac{\text{Intensity of Bound DNA}}{\text{Intensity of Bound DNA} + \text{Intensity of Free DNA}}$
- Data Plotting: Plot the Fraction Bound as a function of the **RecG protein** concentration.
- Kd Determination: Fit the data to a binding isotherm equation, such as the Hill equation, using graphing software (e.g., GraphPad Prism, Origin). The Kd is the protein concentration at which the Fraction Bound is 0.5.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Visualizations



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Caption: Experimental workflow for the RecG Electrophoretic Mobility Shift Assay (EMSA).



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Caption: Logical relationship of RecG binding to branched DNA leading to a mobility shift.

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